

# Operational Disposal Protocol: 2-[(2-Bromophenyl)methyl]butanoic Acid

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	2-[(2-Bromophenyl)methyl]butanoic acid
CAS No.:	66192-00-5
Cat. No.:	B3277561

[Get Quote](#)

## Executive Summary & Chemical Identity

**Objective:** This guide provides a field-validated protocol for the disposal of **2-[(2-Bromophenyl)methyl]butanoic acid**, ensuring compliance with RCRA (US) and REACH (EU) standards.

**The Critical Pivot:** Unlike standard organic acids, this compound contains an aryl bromide. It must be treated as Halogenated Organic Waste. Disposal via standard non-halogenated organic streams or sanitary sewer systems is strictly prohibited due to the risk of generating hazardous combustion byproducts (e.g., HBr, brominated dioxins) if incinerated without flue gas scrubbing.

## Chemical Profile

Property	Specification
Chemical Name	2-[(2-Bromophenyl)methyl]butanoic acid
Synonyms	2-(2-Bromobenzyl)butyric acid; 2-(2-Bromobenzyl)butanoic acid
CAS Number	66192-00-5
Molecular Formula	C <sub>11</sub> H <sub>13</sub> BrO <sub>2</sub>
Physical State	Solid (Powder) at Room Temperature
Acidity (pKa)	~4.5–4.8 (Predicted for carboxylic acid)
Solubility	Low in water; Soluble in DCM, DMSO, Methanol, Ethyl Acetate

## Hazard Assessment (Pre-Disposal)

Before initiating any disposal workflow, you must validate the specific hazards of the material in its current state (pure solid vs. solution).

## GHS Classification (Self-Validating Check)

Verify the following hazards against your current SDS. If your material is in a reactive solvent (e.g., Thionyl Chloride), the hazards of the solvent supersede these.

Hazard Category	H-Code	Statement	Operational Implication
Acute Toxicity	H302	Harmful if swallowed	Avoid dust generation during solid transfer. [1]
Skin Irritation	H315	Causes skin irritation	Double nitrile gloves (0.11 mm min) required.
Eye Irritation	H319	Causes serious eye irritation	Safety glasses with side shields are mandatory; goggles for powder handling.
STOT - SE	H335	May cause respiratory irritation	All transfers must occur inside a fume hood.

## Waste Characterization & Segregation Strategy

Effective disposal relies on correct stream segregation. This compound presents a dual-functionality: Acidic and Halogenated.[1]

The Golden Rule of Segregation:

“

*When a chemical is both an acid and a halogenated organic, the "Halogenated" classification dictates the incineration path, while the "Acid" classification dictates compatibility.*

## Waste Stream Decision Matrix

The following logic gate ensures you select the correct waste container.



[Click to download full resolution via product page](#)

Figure 1: Waste stream segregation logic.[1] Note that even if dissolved in a non-halogenated solvent like Methanol, the presence of the brominated solute often mandates disposal in the Halogenated stream depending on concentration thresholds (typically >1-2%).[1]

## Operational Disposal Protocols

### Protocol A: Solid Waste (Pure Compound)

Scenario: Disposal of expired reagent, excess solid from synthesis, or contaminated weighing paper.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.<sup>[1]</sup> Glass is acceptable but poses a breakage risk for solids.
- Labeling: Apply a hazardous waste label.
  - Constituents: "2-[(2-Bromophenyl)methyl]butanoic acid" (Do not use abbreviations).<sup>[1]</sup>  
<sup>[2]</sup><sup>[3]</sup>
  - Hazards: Check "Toxic" and "Irritant".
- Transfer:
  - Place the waste container in the fume hood.<sup>[4]</sup>
  - Transfer solid using a disposable spatula or powder funnel to minimize dust.
  - Wipe the exterior of the container with a damp paper towel; dispose of the towel in the solid waste bin.
- Closure: Screw the lid tight. Do not leave the funnel in the jar.

### Protocol B: Liquid Waste (Solutions)

Scenario: Mother liquors from recrystallization or reaction mixtures.

- Compatibility Check:
  - Oxidizers: Ensure the solution does not contain strong oxidizers (e.g., peroxides, nitric acid), which could react with the bromide to release bromine gas ( ).

- Bases: If mixing with a basic waste stream, be aware of exotherms (Acid-Base neutralization).[1]
- Stream Selection:
  - Primary Path: Pour into the Halogenated Organic Waste carboy (typically Red or Yellow tagged).
  - Why? Even if the solvent is Ethyl Acetate (non-halogenated), the dissolved brominated acid classifies the mixture as halogenated for incineration purposes.
- Transfer:
  - Use a funnel with a splash guard.
  - Leave 10% headspace in the carboy for expansion.
  - Do not dispose of down the drain.[5][6]

## Protocol C: Empty Container Management

- Triple Rinse: Rinse the empty original container three times with a compatible solvent (e.g., Acetone or Ethanol).
- Rinsate Disposal: Pour all three rinses into the Halogenated Organic Waste container.
- Defacing: Cross out the original label or remove it.[7]
- Disposal: Place the dry, defaced container in the glass recycling or trash, depending on institutional policy for "P-listed" vs. "U-listed" equivalents (this compound is not specifically P-listed, so triple-rinsed containers are usually non-hazardous).[1]

## Emergency Procedures (Spill Response)

Spill Scenario: < 500 mL spill of solution or < 50 g of solid in a fume hood.



[Click to download full resolution via product page](#)

Figure 2: Immediate spill response workflow.[1] For spills outside a fume hood or >500mL, evacuate and call emergency services.

Specific Neutralization (Optional but Recommended for Large Acid Spills): If a large volume of liquid acid solution is spilled, you may sprinkle Sodium Bicarbonate (

) or Calcium Carbonate over the spill to neutralize the acidity before absorbing.

- Observation: Look for bubbling ( release). Once bubbling stops, the acid is neutralized.
- Warning: This neutralizes the acid hazard, but the brominated organic hazard remains. The resulting sludge must still be treated as hazardous chemical waste.

## Regulatory & Compliance Context

- US EPA (RCRA): This material is likely a characteristic hazardous waste due to toxicity or ignitability (if in solvent). It does not have a specific "P" or "U" list code, but falls under D002 (Corrosivity) if pH < 2, or generic halogenated organic solvent codes (e.g., F002) if mixed with spent halogenated solvents.
- European Waste Catalogue (EWC):
  - 16 05 08\*: Discarded organic chemicals consisting of or containing hazardous substances.
  - 07 01 03\*: Organic halogenated solvents, washing liquids and mother liquors.

## References

- Sigma-Aldrich. (n.d.).[8] Safety Data Sheet for **2-[(2-bromophenyl)methyl]butanoic acid** (CAS 66192-00-5).[1][3] Retrieved from [1]
- PubChem. (2025).[9] **2-[(2-Bromophenyl)methyl]butanoic acid** (Compound Summary). National Library of Medicine. Retrieved from [1][3]

- Cornell University EHS. (n.d.). Management Procedures for Specific Waste Types (Halogenated vs Non-Halogenated). Retrieved from
- University of Illinois Urbana-Champaign (DRS). (n.d.).<sup>[1]</sup> Halogenated Solvents and Organics Disposal Guide.<sup>[5]</sup> Retrieved from <sup>[1]</sup>

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. (S)-2-(4'-Bromo-[1,1'-biphenyl]-4-ylsulfonamido)-3-methylbutanoic acid | C<sub>17</sub>H<sub>18</sub>BrNO<sub>4</sub>S | CID 9887870 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. PubChemLite - 2-[(2-bromophenyl)methyl]butanoic acid (C<sub>11</sub>H<sub>13</sub>BrO<sub>2</sub>) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
- 3. 172650-96-3|2-(2-Bromobenzyl)pentanoic acid|BLD Pharm [[bldpharm.com](https://bldpharm.com)]
- 4. Auckland Microfab [[microfab.auckland.ac.nz](https://microfab.auckland.ac.nz)]
- 5. [braun.matse.illinois.edu](https://braun.matse.illinois.edu) [[braun.matse.illinois.edu](https://braun.matse.illinois.edu)]
- 6. Chapter 7 - Management Procedures For Specific Waste Types [[ehs.cornell.edu](https://ehs.cornell.edu)]
- 7. [ethz.ch](https://ethz.ch) [[ethz.ch](https://ethz.ch)]
- 8. [sigmaaldrich.cn](https://sigmaaldrich.cn) [[sigmaaldrich.cn](https://sigmaaldrich.cn)]
- 9. 2-Bromobutanoic acid | C<sub>4</sub>H<sub>7</sub>BrO<sub>2</sub> | CID 6655 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Operational Disposal Protocol: 2-[(2-Bromophenyl)methyl]butanoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3277561/docs#operational-disposal-protocol-2-2-bromophenyl-methyl-butanoic-acid>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)